

Personal protective equipment for handling 6-Bromo-2-naphthol

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Compound of Interest

Compound Name: 6-Bromo-2-naphthol

Cat. No.: B032079

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Essential Safety and Handling Guide for 6-Bromo-2-naphthol

This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and operational and disposal plans for handling **6-Bromo-2-naphthol** in a laboratory setting. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and minimize exposure risks.

Hazard Identification and Classification

6-Bromo-2-naphthol is classified as a hazardous substance. It is crucial to understand its primary hazards before handling.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Hazard Classification	GHS Code	Description
Skin Irritation	H315	Causes skin irritation. [1] [2]
Serious Eye Irritation	H319	Causes serious eye irritation. [1] [2]
Specific target organ toxicity — single exposure	H335	May cause respiratory irritation. [1] [2] [5] [6]

Signal Word: Warning[1][2][5][6]

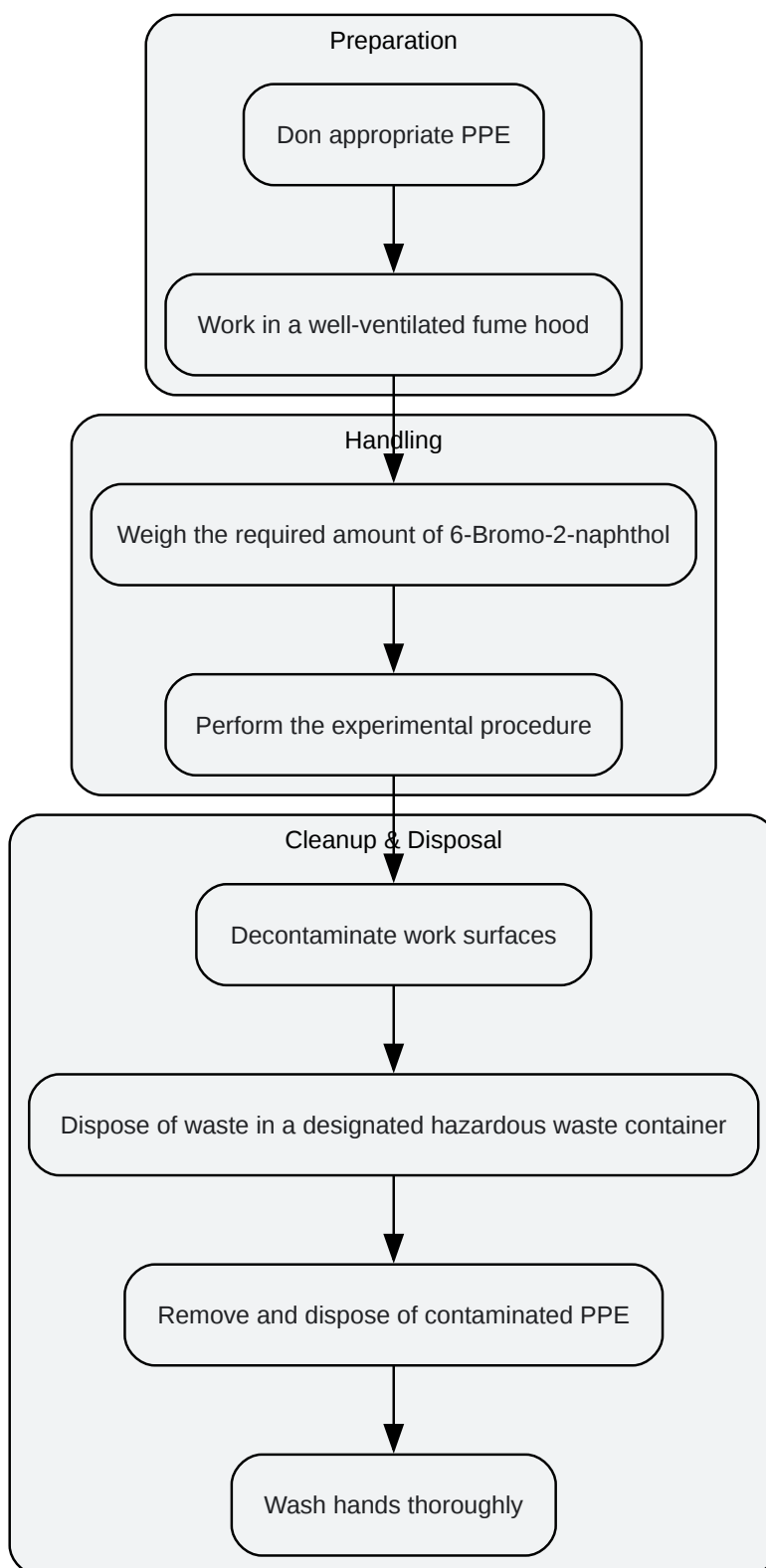
Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to prevent exposure.[7][8][9]

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield.	Protects against splashes and dust, preventing serious eye irritation.[7][8]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber), a lab coat, and closed-toe shoes.	Prevents skin contact, which can cause irritation.[7][8]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If dust is generated, a NIOSH/MSHA-approved respirator (e.g., N95 dust mask) is required.[5][6]	Avoid breathing dust, which can cause respiratory tract irritation.[2][7]

Operational Plan: Safe Handling Workflow

The following diagram outlines the standard workflow for safely handling **6-Bromo-2-naphthol**.



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Safe Handling Workflow for **6-Bromo-2-naphthol**

Emergency Procedures: First-Aid Measures

Immediate action is critical in case of exposure.

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention. [1] [7]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops. [1] [7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention. [1] [7]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1] [7]

Disposal Plan

All waste materials contaminated with **6-Bromo-2-naphthol** must be treated as hazardous waste.

Waste Type	Disposal Procedure
Unused Chemical	Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[1]
Contaminated Materials (e.g., PPE, absorbent paper)	Collect in a designated, sealed, and labeled hazardous waste container.[10]
Empty Containers	Triple rinse with a suitable solvent and dispose of as hazardous waste.

Experimental Protocol: Synthesis of 6-Bromo-2-naphthol

The following is a detailed methodology for the synthesis of **6-Bromo-2-naphthol**, adapted from a procedure in Organic Syntheses.[11]

Materials:

- β -naphthol
- Glacial acetic acid
- Bromine
- Mossy tin
- Water

Procedure:

- Bromination:
 - In a 3-liter round-bottomed flask equipped with a dropping funnel and a reflux condenser, place 144 g (1 mole) of β -naphthol and 400 ml of glacial acetic acid.

- Through the dropping funnel, add a solution of 320 g (2 moles) of bromine in 100 ml of acetic acid over 15-30 minutes with gentle shaking. The mixture will evolve heat.
- Add 100 ml of water to the flask and heat the mixture to boiling.
- Reduction:
 - Cool the mixture to 100°C and add 25 g of mossy tin. Continue boiling until the tin is dissolved.
 - Add a second 25 g portion of tin and dissolve by boiling.
 - Add a final 100 g portion of tin (for a total of 150 g) and boil for 3 hours.
 - Cool the mixture to 50°C and filter with suction to remove crystalline tin salts. Wash the salts with 100 ml of cold acetic acid and add the washings to the filtrate.
- Isolation:
 - Stir the filtrate into 3 liters of cold water.
 - Filter the precipitated **6-Bromo-2-naphthol** with suction.
 - Wash the product by stirring with 1 liter of cold water.
 - Filter again and dry at 100°C to obtain the crude product.

Purification (Optional):

- For a purer, white product, the crude material can be purified by vacuum distillation followed by crystallization.
- Distill the crude substance at 200-205°C/20 mm Hg.
- Crystallize the distillate from a mixture of acetic acid and water.

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